

Technical Safety & Handling Guide: 4-Chloro-2-(2-methylphenyl)benzoic acid

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Compound of Interest

Compound Name: 4-Chloro-2-(2-methylphenyl)benzoic acid

CAS No.: 1261993-03-6

Cat. No.: B6395923

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Molecular Identity & Physicochemical Profile[1][2][3][4][5]

Chemical Name: **4-Chloro-2-(2-methylphenyl)benzoic acid** Synonyms: 4-Chloro-2-(o-tolyl)benzoic acid; 4'-Chloro-2'-methyl-[1,1'-biphenyl]-2-carboxylic acid (nomenclature variation based on priority). Molecular Formula:

Molecular Weight: 246.69 g/mol [1]

Structural Context

This molecule features a biphenyl core. The steric bulk of the ortho-methyl group on the pendant phenyl ring forces a non-planar conformation, significantly impacting its solubility and crystal packing compared to planar analogs.

Property	Value (Predicted/Experimental)	Technical Implication
Physical State	Solid (Crystalline Powder)	Inhalation hazard for dust; requires local exhaust.
Melting Point	165–175 °C (Est.)	Stable under standard ambient conditions.
pKa	~3.8 – 4.1 (Carboxylic Acid)	Acidic; forms water-soluble salts with weak bases (NaHCO ₃).
LogP	~3.9 – 4.2	Lipophilic; penetrates cell membranes; low water solubility.
Solubility	DMSO, Methanol, DCM	Use polar aprotic solvents for stock solutions.

Hazard Identification & Risk Assessment (GHS)[6]

Based on the functional groups (aromatic carboxylic acid, aryl chloride) and analog data (e.g., 4-chlorobenzoic acid, biphenyl-2-carboxylic acid), the following classification is applied.

GHS Classification[6][7]

- Skin Corrosion/Irritation: Category 2 (H315)[2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Signal Word: WARNING

Precautionary Strategy

- P261: Avoid breathing dust/fume.[2][3][4][5]
- P280: Wear protective gloves/eye protection/face protection.[2][3][4][5]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[3][4][5]
Remove contact lenses if present and easy to do.[2][3][4][5]

Toxicology Insights

- Acute Toxicity: Likely low to moderate oral toxicity (mg/kg est.).
- Sensitization: Halogenated aromatics can occasionally act as sensitizers, though less common with simple chlorination than with fluorination or complex substitution.
- Genotoxicity: Biphenyl carboxylic acids generally lack structural alerts for mutagenicity (Ames negative predicted), provided no nitro/amino impurities are present.

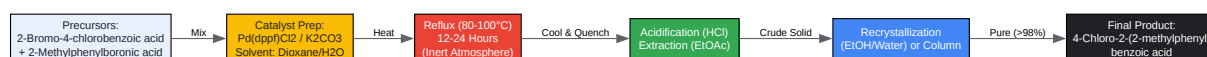
Synthesis & Experimental Handling

Synthesis Pathway (Suzuki-Miyaura Coupling)

The most robust route to this intermediate is the palladium-catalyzed cross-coupling of a 2-bromo-4-chlorobenzoic acid derivative with 2-methylphenylboronic acid.

Critical Control Point: The steric hindrance at the ortho positions requires active catalyst systems (e.g.,

or SPhos Pd G2) and elevated temperatures.



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Figure 1: Optimized Suzuki-Miyaura coupling workflow for the synthesis of sterically hindered biphenyl acids.

Handling Protocols

Standard Operating Procedure (SOP) for Weighing & Transfer

- Engineering Controls: All open handling must occur inside a certified chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended during synthesis), lab coat, and safety goggles.
- Static Control: Dry organic powders can generate static charge. Use an antistatic gun or ionizer if handling >10g to prevent dispersal.

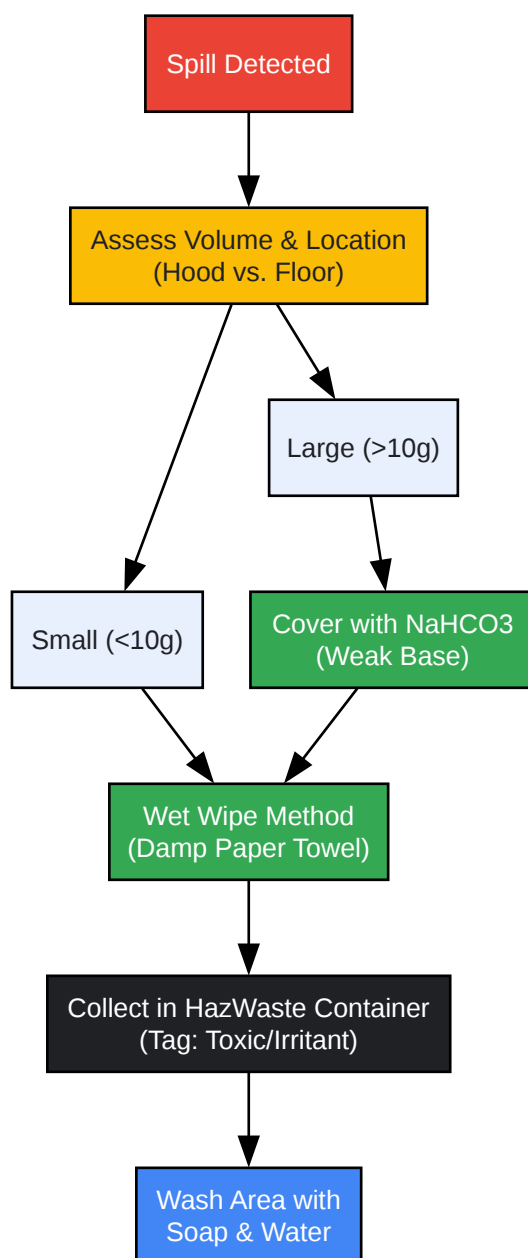
Solubilization Logic

- For Biological Assays: Dissolve in 100% DMSO to create a stock solution (e.g., 10mM). Sonicate if necessary. The biphenyl core increases lipophilicity, making aqueous solubility poor without a co-solvent or pH adjustment (pH > 8).
- For Chemical Reaction: Soluble in chlorinated solvents (DCM, Chloroform) and esters (Ethyl Acetate).

Emergency Response & Waste Management

Spill Response Decision Matrix

In the event of a solid spill, avoid generating dust.^[5] Do not dry sweep.



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Figure 2: Logic flow for safely managing solid chemical spills of substituted benzoic acids.

Fire Fighting Measures

- Extinguishing Media: Water spray, Carbon dioxide (), Dry chemical powder, or Alcohol-resistant foam.

- **Specific Hazards:** Emits toxic fumes under fire conditions, specifically Hydrogen Chloride (HCl) gas and Carbon Monoxide (CO).
- **Firefighter PPE:** Self-contained breathing apparatus (SCBA) is mandatory due to HCl generation.

Waste Disposal[8]

- **Classification:** Hazardous Chemical Waste.
- **Protocol:** Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HCl).
- **Prohibition:** Do not discharge into drains.[6] The compound's lipophilicity suggests potential for bioconcentration in aquatic environments.

References & Authority

- PubChem. (2024). Compound Summary: 4-Chloro-2-methylbenzoic acid (Analog Reference). National Library of Medicine.[7] [\[Link\]](#)
- Zhao, Z. A., et al. (2023). Discovery of Novel Biphenyl Carboxylic Acid Derivatives as Potent URAT1 Inhibitors. *Molecules*, 28(21). (Demonstrates the application and SAR of this specific scaffold). [\[Link\]](#)
- EPA. (2025). Computational Toxicology and Exposure: Biphenyl-3-carboxylic acid (Analog Data). [\[Link\]](#)

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Sources

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